

# 2-Cyclobutoxyethan-1-ol (CAS 66017-79-6): A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 2-Cyclobutoxyethan-1-ol

CAS No.: 66017-79-6

Cat. No.: B3032971

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**2-Cyclobutoxyethan-1-ol**, with the CAS registry number 66017-79-6, is an organic compound characterized by the presence of a cyclobutoxy group attached to an ethanol backbone.<sup>[1][2]</sup> This unique structural motif, combining a strained four-membered ring with a flexible hydroxyethyl chain, makes it a molecule of interest in various chemical and pharmaceutical research domains. The interplay between the rigid cyclobutane ring and the polar alcohol functional group imparts specific physicochemical properties that can be leveraged in synthetic chemistry and materials science. This guide provides an in-depth analysis of the core properties of **2-Cyclobutoxyethan-1-ol**, offering a valuable resource for professionals engaged in advanced scientific research and development.

The cyclobutane moiety is a key structural element in a variety of naturally occurring and synthetic bioactive compounds, including alkaloids with antimicrobial and antitumor activities.<sup>[3]</sup> The inclusion of such a strained ring system can significantly influence a molecule's conformational rigidity and metabolic stability, properties that are highly sought after in drug

design.[4] While specific applications for **2-Cyclobutoxyethan-1-ol** are not extensively documented in publicly available literature, its structure suggests potential as a versatile building block or intermediate in the synthesis of more complex molecules.[5]

This document will systematically explore the known chemical and physical characteristics of **2-Cyclobutoxyethan-1-ol**, delve into safety and handling protocols, and discuss its potential applications based on its structural features and the broader context of cyclobutane-containing compounds in medicinal chemistry.

## Molecular Structure and Identification

The molecular structure of **2-Cyclobutoxyethan-1-ol** is fundamental to understanding its properties and reactivity.

Caption: Chemical structure of **2-Cyclobutoxyethan-1-ol**.

## Physicochemical Properties

A thorough understanding of the physicochemical properties of **2-Cyclobutoxyethan-1-ol** is essential for its effective use in research and development. The following table summarizes the key known and predicted properties of this compound.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O <sub>2</sub>	[2]
Molecular Weight	116.16 g/mol	[1]
Appearance	Data not available	
Boiling Point	Data not available	
Melting Point	Data not available	
Density	Data not available	
Solubility	Soluble in water	[6]
Predicted XlogP	0.3	[2]
Purity	≥97% (as commercially available)	[1]

## Spectroscopic Data

While specific spectra for **2-Cyclobutoxyethan-1-ol** are not readily available in the provided search results, general principles of spectroscopy can be applied to predict its characteristic signals.

- <sup>1</sup>H NMR Spectroscopy: The proton NMR spectrum would be expected to show distinct signals for the protons on the cyclobutane ring, the two methylene groups of the ethoxy chain, and the hydroxyl proton. The protons on the cyclobutane ring would likely appear as complex multiplets. The methylene protons adjacent to the ether oxygen and the hydroxyl group would be deshielded and appear at a lower field. The hydroxyl proton signal would be a broad singlet, and its chemical shift would be dependent on concentration and solvent.[7]
- <sup>13</sup>C NMR Spectroscopy: The carbon NMR spectrum would show six distinct signals corresponding to the six carbon atoms in the molecule. The chemical shifts would be indicative of their local electronic environments.
- Infrared (IR) Spectroscopy: The IR spectrum would be characterized by a broad absorption band in the region of 3200-3400 cm<sup>-1</sup> due to the O-H stretching of the alcohol group.[8] A

strong C-O stretching absorption would be expected between 1050-1250  $\text{cm}^{-1}$ .<sup>[8]</sup> Aliphatic C-H stretching vibrations would appear in the 2850-3000  $\text{cm}^{-1}$  region.<sup>[9]</sup>

- Mass Spectrometry: The mass spectrum would show a molecular ion peak corresponding to the molecular weight of the compound. Fragmentation patterns would likely involve cleavage of the C-O and C-C bonds, providing further structural information.<sup>[10]</sup> Predicted mass spectrometry data suggests a monoisotopic mass of 116.08373 Da.<sup>[2]</sup>

## Safety and Handling

Due to the limited specific toxicological data for **2-Cyclobutoxyethan-1-ol**, it is prudent to handle this chemical with the care afforded to compounds with unknown toxicological profiles. General safety precautions for handling laboratory chemicals should be strictly followed.

## Hazard Identification

While a specific GHS classification for **2-Cyclobutoxyethan-1-ol** is not provided in the search results, related compounds offer some guidance. For instance, other cyclobutanol derivatives are classified as flammable liquids and may cause skin and eye irritation, as well as respiratory irritation.<sup>[11][12]</sup> 2-Butoxyethanol, a structurally related glycol ether, is known to be readily absorbed through the skin and can cause irritation to the eyes and respiratory tract.<sup>[13][14]</sup>

General Precautionary Measures:

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses with side shields or goggles, and a lab coat.<sup>[6]</sup>
- Ventilation: Use only in a well-ventilated area, such as a chemical fume hood.<sup>[6]</sup>
- Handling: Avoid contact with skin and eyes.<sup>[6]</sup> Do not breathe dust, fume, gas, mist, vapors, or spray.<sup>[6]</sup> Wash hands thoroughly after handling.<sup>[6]</sup>
- Storage: Keep the container tightly closed in a dry and well-ventilated place.<sup>[6]</sup>

## First Aid Measures

In case of exposure, the following first aid measures are recommended:

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.  
[6]
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[6]
- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[6]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[6]

## Accidental Release Measures

In the event of a spill, use personal protective equipment and ensure adequate ventilation.[6] Prevent the product from entering drains.[6] Contain the spill and clean it up using an inert absorbent material.[6] Collect the material in suitable, closed containers for disposal.[6]

## Synthesis and Reactivity

While specific, detailed synthesis protocols for **2-Cyclobutoxyethan-1-ol** were not found in the search results, general synthetic strategies for ethers and alcohols can be postulated. A plausible synthetic route could involve the Williamson ether synthesis, reacting a cyclobutoxide salt with 2-chloroethanol or a similar halo-alcohol.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. 2-Cyclobutoxyethan-1-ol - CAS:66017-79-6 - 北京欣恒研科技有限公司 [konoscience.com]
- 2. PubChemLite - 2-cyclobutoxyethan-1-ol (C6H12O2) [pubchemlite.lcsb.uni.lu]
- 3. Cyclobutane-Containing Alkaloids: Origin, Synthesis, and Biological Activities [openmedicinalchemistryjournal.com]

- [4. repository.ubn.ru.nl \[repository.ubn.ru.nl\]](https://repository.ubn.ru.nl)
- [5. Cyclobutanol - general description and application \[georganics.sk\]](https://georganics.sk)
- [6. pccarx.com \[pccarx.com\]](https://pccarx.com)
- [7. PhytoBank: 1H NMR Spectrum \(PHY0089705\) \[phytobank.ca\]](https://phytobank.ca)
- [8. colapret.cm.utexas.edu \[colapret.cm.utexas.edu\]](https://colapret.cm.utexas.edu)
- [9. chem.uzh.ch \[chem.uzh.ch\]](https://chem.uzh.ch)
- [10. pmt.physicsandmathstutor.com \[pmt.physicsandmathstutor.com\]](https://pmt.physicsandmathstutor.com)
- [11. 1-Cyclobutylethan-1-ol | C6H12O | CID 142262 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [12. Cyclobutaneethanol | C6H12O | CID 21441185 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [13. Butoxyethanol, 2- \(CICADS\) \[inchem.org\]](https://inchem.org)
- [14. hvpchemicals.oecd.org \[hvpchemicals.oecd.org\]](https://hvpchemicals.oecd.org)
- To cite this document: BenchChem. [2-Cyclobutoxyethan-1-ol (CAS 66017-79-6): A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3032971/docs#2-cyclobutoxyethan-1-ol-cas-66017-79-6-a-comprehensive-technical-guide\]](https://www.benchchem.com/product/b3032971/docs#2-cyclobutoxyethan-1-ol-cas-66017-79-6-a-comprehensive-technical-guide)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)